

MOG (44-54) peptide solubility and preparation for injection

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Compound of Interest

Compound Name: MOG (44-54), mouse, human, rat

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Application Notes and Protocols for MOG (44-54) Peptide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Myelin Oligodendrocyte Glycoprotein (MOG) (44-54) is a peptide fragment of the MOG protein, which is a key component of the myelin sheath in the central nervous system (CNS). This 11-amino acid peptide is of significant interest in immunological research, particularly in the study of autoimmune diseases like multiple sclerosis (MS). It serves as a minimal epitope for CD8+ T cells and can be used to induce Experimental Autoimmune Encephalomyelitis (EAE) in susceptible animal models, providing a valuable tool for investigating the pathogenesis of demyelinating diseases and for the development of potential therapeutics.[1][2][3][4]

These application notes provide detailed information on the solubility of MOG (44-54) peptide and protocols for its preparation for in vivo injections, specifically for the induction of EAE.

Data Presentation MOG (44-54) Peptide Properties



Property	Value	Reference
Amino Acid Sequence	Phe-Ser-Arg-Val-Val-His-Leu- Tyr-Arg-Asn-Gly	[5]
Molecular Formula	C61H94N20O15	[1]
Molecular Weight	1347.5 g/mol	[1]
Appearance	Lyophilized powder	
Storage Temperature	-20°C	[6][7]

Solubility and Reconstitution Data

Solvent	Solubility	Concentration	Notes	Reference
Deionized Water	Soluble	Not specified	Can be used for initial stock solution.	[6]
Phosphate- Buffered Saline (PBS), pH 7.2	Soluble	10 mg/mL	A common vehicle for injection.	[7]
Sterile Saline	Soluble	Not specified	Can be used for dilution before administration.	[8]

EAE Induction Protocol Parameters



Parameter	Value	Reference
Animal Model	C57BL/6 mice	[1][8]
Peptide Concentration in Emulsion	1.5 mg/mL	[1][9]
Adjuvant	Complete Freund's Adjuvant (CFA)	[1][10]
Mycobacterium tuberculosis in CFA	200 μg/mL to 400 μ g/injection	[1][10]
Pertussis Toxin Administration	500 ng, intraperitoneally (Day 0 and Day 2)	[1]
Injection Volume	100 μL per site (subcutaneously)	[1]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized MOG (44-54) Peptide

This protocol describes the reconstitution of lyophilized MOG (44-54) peptide to create a stock solution.

Materials:

- Lyophilized MOG (44-54) peptide vial
- Sterile, deionized water or sterile Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, pyrogen-free polypropylene microcentrifuge tubes
- · Calibrated micropipettes and sterile tips

Procedure:



- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming inside the vial.
- Solvent Addition: Using a calibrated micropipette, add the desired volume of sterile deionized water or PBS to the vial. To prepare a 10 mg/mL stock solution, for example, add 100 μL of solvent to 1 mg of peptide.
- Dissolution: Gently swirl or roll the vial to dissolve the peptide.[11] Avoid vigorous shaking or vortexing, as this can cause peptide aggregation or degradation.[11] Ensure that all powder is completely dissolved.
- Aliquoting and Storage: For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted peptide solution into smaller, single-use volumes in sterile polypropylene tubes. Store the aliquots at -20°C.

Protocol 2: Preparation of MOG (44-54) Emulsion for EAE Induction

This protocol details the preparation of a water-in-oil emulsion of MOG (44-54) peptide with Complete Freund's Adjuvant (CFA) for immunization.

Materials:

- Reconstituted MOG (44-54) peptide stock solution
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Sterile saline (0.9% NaCl)
- Two sterile Luer-lock glass syringes
- One sterile Luer-lock connector or a double-hubbed needle
- Sterile injection needles (e.g., 27-30 gauge)

Procedure:



- Peptide Dilution: Dilute the reconstituted MOG (44-54) peptide stock solution with sterile saline to the final desired concentration for the emulsion (e.g., 3 mg/mL, to achieve a final concentration of 1.5 mg/mL in the emulsion).
- Syringe Preparation: Draw an equal volume of the diluted MOG (44-54) peptide solution into one glass syringe and an equal volume of CFA into the second glass syringe. For example, to prepare 200 μL of emulsion, draw 100 μL of the peptide solution and 100 μL of CFA.
- Emulsification: Connect the two syringes using a Luer-lock connector.
- Mixing: Force the contents of the syringes back and forth rapidly for at least 10-20 minutes.
 The mixture will become increasingly viscous and opaque.
- Emulsion Stability Check: To check for a stable emulsion, dispense a small drop onto the surface of cold water. A stable water-in-oil emulsion will hold its shape as a single drop and will not disperse.
- Loading for Injection: Once a stable emulsion is formed, draw the entire volume into one syringe and replace the connector with a sterile injection needle.
- Administration: The emulsion is now ready for subcutaneous injection into the flanks of the animals as per the experimental design.

Visualizations Signaling Pathway



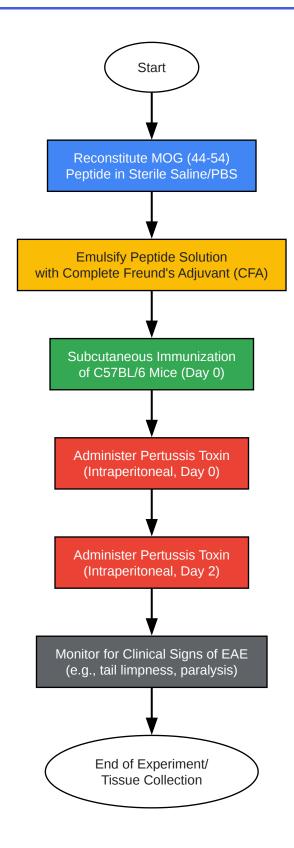


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Caption: MOG (44-54) peptide signaling pathway in CD8+ T cells.

Experimental Workflow





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Caption: Experimental workflow for EAE induction using MOG (44-54).



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